

Safety, handling, and storage of 5-Bromo-2-(methylthio)pyrimidine

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Compound of Interest

Compound Name: 5-Bromo-2-(methylthio)pyrimidine

Cat. No.: B088330

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An In-depth Technical Guide to the Safe Handling, Storage, and Use of **5-Bromo-2-(methylthio)pyrimidine**

Foreword: A Scientist's Perspective on Proactive Safety

In the fast-paced world of drug discovery and chemical synthesis, the compounds we handle are the very building blocks of innovation. **5-Bromo-2-(methylthio)pyrimidine** is one such critical intermediate, a versatile pyrimidine derivative whose reactivity makes it invaluable for constructing more complex, biologically active molecules.^{[1][2]} However, the same chemical properties that make it useful also demand our full attention and respect. This guide is written from the perspective of a senior application scientist, moving beyond mere compliance to instill a deep, causal understanding of safety protocols. We will not just list steps; we will explore the why—the chemical principles and toxicological data that inform our best practices.

Trustworthiness in the lab is a self-validating system; by understanding the risks and the science behind mitigating them, we build a culture of safety that protects ourselves, our colleagues, and the integrity of our research.

Compound Profile and Physicochemical Properties

Understanding the fundamental nature of a chemical is the first step toward handling it safely. **5-Bromo-2-(methylthio)pyrimidine** is a solid organic compound whose properties dictate its specific storage and handling requirements.^[3]

Property	Value	Source(s)
CAS Number	14001-67-3	[3][4]
Molecular Formula	C ₅ H ₅ BrN ₂ S	[3][4]
Molecular Weight	205.08 g/mol	[3]
Appearance	Solid, white to light yellow crystalline powder	[1][3]
Melting Point	63-68 °C	[3]
Stability	Stable under recommended storage conditions; noted as hygroscopic and moisture sensitive.	[4][5]
Solubility	No quantitative data available in provided sources; pyrimidine derivatives of this nature often have low aqueous solubility.	[1]

Comprehensive Hazard Identification and Toxicology

5-Bromo-2-(methylthio)pyrimidine is classified as a hazardous substance. Its primary dangers are severe corrosivity to skin and eyes and acute toxicity if swallowed.[3][4][6] The Globally Harmonized System (GHS) provides a clear summary of these risks.

GHS Classification	Details	Source(s)
Pictograms	[3][7]	
Signal Word	Danger	[3][4]
Hazard Statements	H302: Harmful if swallowed. H314: Causes severe skin burns and eye damage.	[3][4]
Hazard Classifications	Acute Toxicity, Oral (Category 4) Skin Corrosion (Category 1B) Serious Eye Damage (Category 1)	[3][6]
Precautionary Statements	Prevention: P260, P264, P270, P280 Response: P301+P312, P303+P361+P353, P304+P340+P310, P305+P351+P338 Storage: P405 Disposal: P501	[3][8]

Toxicological Rationale: The corrosive nature (H314) is the most significant risk during handling. This is not merely an irritant; contact can cause irreversible damage to tissues. The methylthio and bromo substitutions on the pyrimidine ring create an electrophilic compound that can react readily with biological nucleophiles in the skin and eyes, leading to chemical burns and tissue destruction. The acute oral toxicity (H302) underscores the importance of preventing ingestion through contaminated hands or equipment.

Exposure Control and Personal Protective Equipment (PPE)

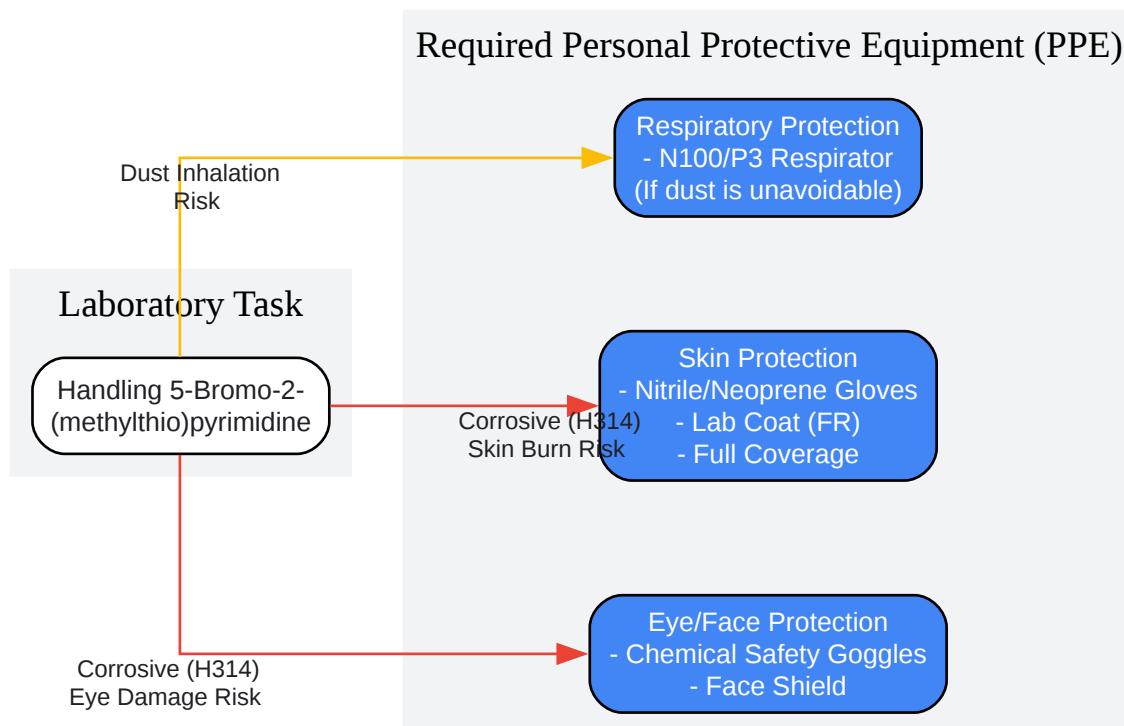
Controlling exposure is paramount. This is achieved through a combination of engineering controls and a robust selection of PPE. The choice of PPE is not arbitrary; it is a direct response to the identified hazards of corrosivity and toxicity.

Engineering Controls

- Chemical Fume Hood: All handling of solid **5-Bromo-2-(methylthio)pyrimidine** and its solutions must be performed in a certified chemical fume hood.[9] This is the primary engineering control to prevent inhalation of dust or aerosols, which is critical given the compound's corrosive nature.[4]
- Ventilation: Ensure appropriate exhaust ventilation is available where dust is formed.[4]
- Safety Stations: Eyewash stations and safety showers must be readily accessible and tested regularly. Their proximity is crucial for immediate decontamination in case of accidental contact.[9][10]

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling this compound. The logic is to create a complete barrier between the researcher and the chemical.



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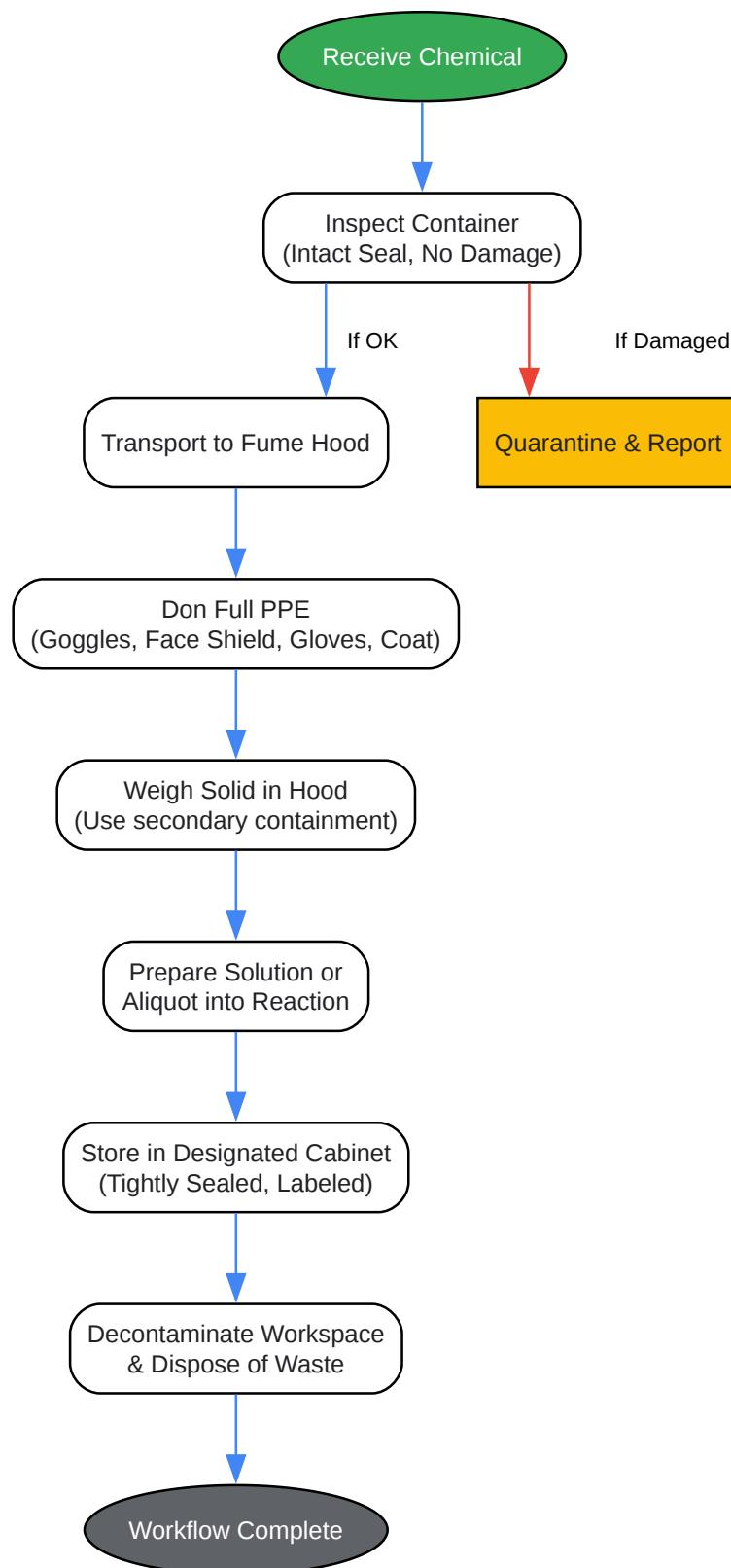
Caption: PPE selection logic for handling the compound.

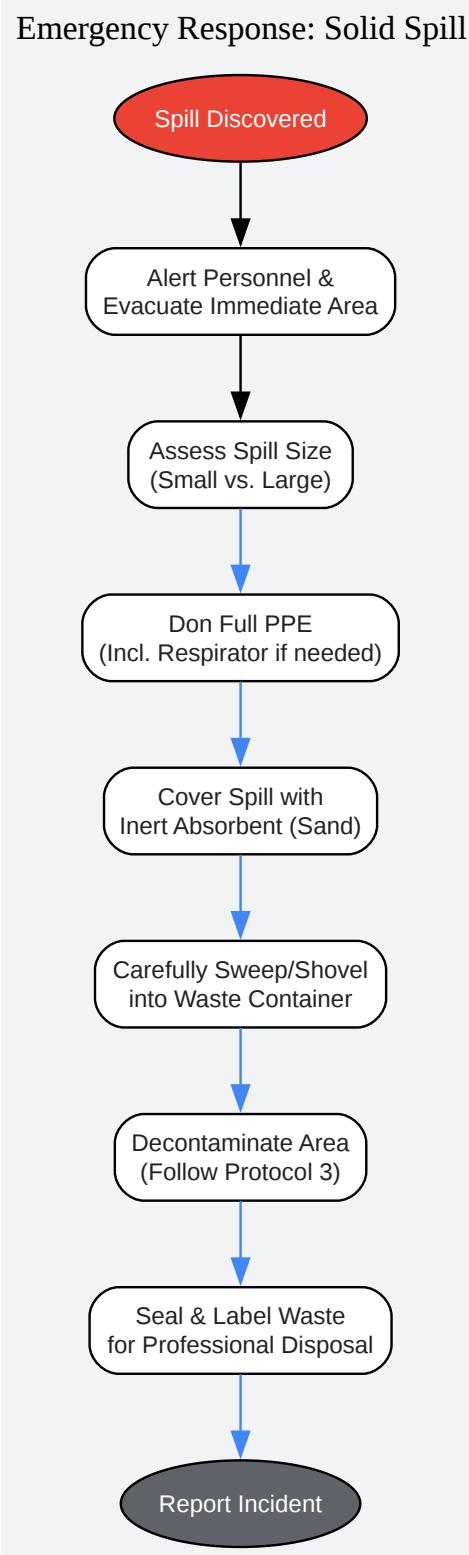
- Eye and Face Protection: Use chemical safety goggles that conform to EU standard EN166 or OSHA 29 CFR 1910.133.[4][9] Causality: Standard safety glasses are insufficient. Because the material causes severe eye damage (H314), a full seal around the eyes is necessary to protect against dust particles. A face shield must be worn over the goggles during procedures with a high risk of splashing or dust generation, such as weighing or transferring large quantities.[3][4]
- Skin Protection:
 - Gloves: Handle with impervious gloves (e.g., nitrile, neoprene). Dispose of contaminated gloves immediately after use in accordance with good laboratory practices.[4][8] Do not allow the outer surface of gloves to contact clean skin.
 - Clothing: Wear a flame-retardant lab coat, long pants, and closed-toe shoes. Ensure no skin is exposed between the glove and the sleeve.[9]
- Respiratory Protection: Where risk assessment indicates that dust formation is unavoidable and engineering controls are insufficient, a full-face particle respirator (type N100 US or P3 EN 143) is required.[3][4] For routine handling inside a fume hood, this is typically not necessary but should be available.

Safe Handling and Storage Protocols

Adherence to strict protocols is non-negotiable. The hygroscopic and corrosive nature of this compound dictates the following procedures.[4]

Standard Handling Workflow





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Caption: Emergency response workflow for a solid spill.

- Personal Precautions: Evacuate the immediate area. Do not handle the spill without appropriate PPE. Avoid breathing dust. [4]* Containment: Do not let the product enter drains. [4] For a small spill, carefully cover it with a dry, inert material such as sand or vermiculite.
- Cleanup: Without creating dust, sweep or shovel the contained material into a suitable, labeled, and closed container for disposal. [4][5]* Decontamination: Clean the spill area thoroughly. (See Protocol 3).

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [4]* Specific Hazards: Combustion produces toxic and corrosive gases, including carbon oxides (CO, CO₂), nitrogen oxides (NO_x), sulfur oxides, and hydrogen bromide gas. [4]* Protective Equipment: Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products. [4][5]

Disposal Considerations

Chemical waste must be managed responsibly to protect the environment.

- Procedure: Waste material must be disposed of by a licensed professional waste disposal service. The recommended method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber. [4]* Regulations: All disposal practices must comply with federal, state, and local environmental regulations. [4] Do not dispose of via sanitary sewer.
- Containers: Handle uncleaned containers as you would the product itself. Do not reuse empty containers. [4]

References

- 5-Bromo-4-hydrazinyl-2-(methylthio)pyrimidine | C5H7BrN4S | CID 20275279. PubChem. [\[Link\]](#)
- Guidance for Selection of Personal Protective Equipment for MDI Users. American Chemistry Council. [\[Link\]](#)
- **5-Bromo-2-(methylthio)pyrimidine-4-carboxylic Acid**, 5g, Each. CP Lab Safety. [\[Link\]](#)
- 5-Bromouracil | C4H3BrN2O2 | CID 5802. PubChem. [\[Link\]](#)

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